

## An In-depth Technical Guide to DBCO-PEG4-Biotin

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and applications of **DBCO-PEG4-Biotin**, a key reagent in bioconjugation and molecular labeling.

## **Core Properties of DBCO-PEG4-Biotin**

**DBCO-PEG4-Biotin** is a versatile biotinylation reagent that contains a dibenzocyclooctyne (DBCO) group, a polyethylene glycol (PEG4) spacer, and a biotin moiety. This structure allows for the attachment of biotin to azide-labeled biomolecules through a copper-free click chemistry reaction known as strain-promoted alkyne-azide cycloaddition (SPAAC).[1][2][3] The PEG4 linker enhances the solubility of the molecule in aqueous solutions and reduces steric hindrance, thereby improving the efficiency of biotin detection.[1]

#### **Quantitative Data Summary**

The following table summarizes the key molecular and physical properties of **DBCO-PEG4-Biotin**.



Property	Value	References
Molecular Formula	C39H51N5O8S	
Molecular Weight	749.9 g/mol	_
CAS Number	1255942-07-4	<del>-</del>
Purity	>95% (typically analyzed by HPLC)	<del>-</del>
Solubility	Soluble in DMSO, DMF, DCM, and water	<del>-</del>
Storage	Recommended storage at -20°C	<del>-</del>

## **Mechanism of Action: Copper-Free Click Chemistry**

**DBCO-PEG4-Biotin** is primarily utilized in copper-free click chemistry reactions. The DBCO group, a cyclooctyne, reacts specifically and efficiently with azide groups to form a stable triazole linkage. This reaction is termed "strain-promoted" because the inherent ring strain of the DBCO molecule drives the reaction forward without the need for a copper catalyst, which can be toxic to living cells. This biocompatibility makes **DBCO-PEG4-Biotin** an ideal reagent for labeling biomolecules in living systems, such as on the surface of cells.

# Experimental Protocol: Labeling of Azide-Modified Proteins

This section outlines a general protocol for the biotinylation of a protein that has been metabolically or chemically modified to contain an azide group.

#### Materials:

- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- DBCO-PEG4-Biotin
- Anhydrous dimethyl sulfoxide (DMSO)



• Purification column (e.g., size-exclusion chromatography) to remove excess reagent

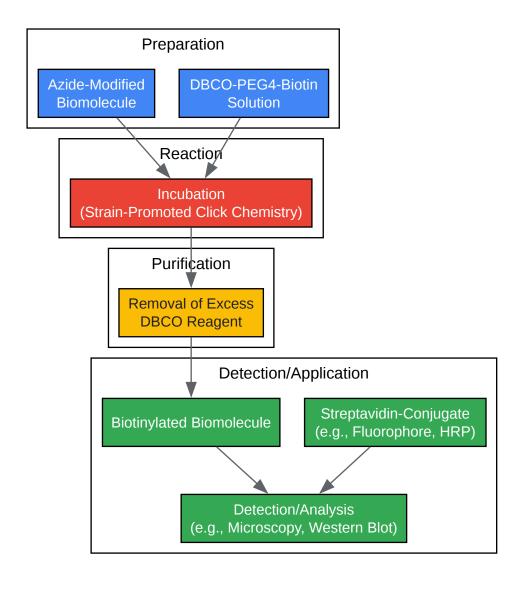
#### Procedure:

- Preparation of DBCO-PEG4-Biotin Stock Solution: Dissolve DBCO-PEG4-Biotin in DMSO to prepare a stock solution of a desired concentration (e.g., 10 mM).
- Reaction Setup: Add the DBCO-PEG4-Biotin stock solution to the azide-modified protein solution. The molar ratio of DBCO-PEG4-Biotin to the protein should be optimized for each specific application but is typically in the range of 10- to 20-fold molar excess.
- Incubation: Incubate the reaction mixture at room temperature for 1-4 hours or at 4°C overnight. The optimal time and temperature may vary depending on the specific protein and desired degree of labeling.
- Purification: Remove the unreacted DBCO-PEG4-Biotin from the biotinylated protein using a suitable purification method, such as a desalting column or dialysis.
- Confirmation of Labeling: The successful biotinylation of the protein can be confirmed by various methods, including Western blotting with a streptavidin-HRP conjugate or by mass spectrometry.

## **Experimental Workflow Diagram**

The following diagram illustrates the general workflow for labeling an azide-modified biomolecule with **DBCO-PEG4-Biotin** and subsequent detection.





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Biotinylation Workflow using DBCO-PEG4-Biotin

## **Applications in Research and Drug Development**

The unique properties of **DBCO-PEG4-Biotin** make it a valuable tool in a variety of research and development applications:

- Cell Surface Labeling: Biotinylation of cell surface glycans or proteins for studying cellular interactions, trafficking, and localization.
- Protein Labeling and Detection: Attaching biotin to specific proteins for subsequent purification, immobilization, or detection using streptavidin-based assays.



- Drug Delivery and Targeting: Conjugating biotin to drug delivery systems to facilitate targeted delivery to cells expressing biotin receptors.
- Immunoassays: Development of sensitive and specific immunoassays by biotinylating antibodies or antigens.

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#### References

- 1. DBCO PEG4 Biotin | Biochemicals and Molecular Biology | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Copper-free click chemistry for attachment of biomolecules in magnetic tweezers PMC [pmc.ncbi.nlm.nih.gov]
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